

Introduction: The Quinoline Scaffold and the Imperative for Rigorous Characterization

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Compound of Interest

Compound Name: *Ethyl 4,8-dichloroquinoline-3-carboxylate*

CAS No.: 56824-91-0

Cat. No.: B1299007

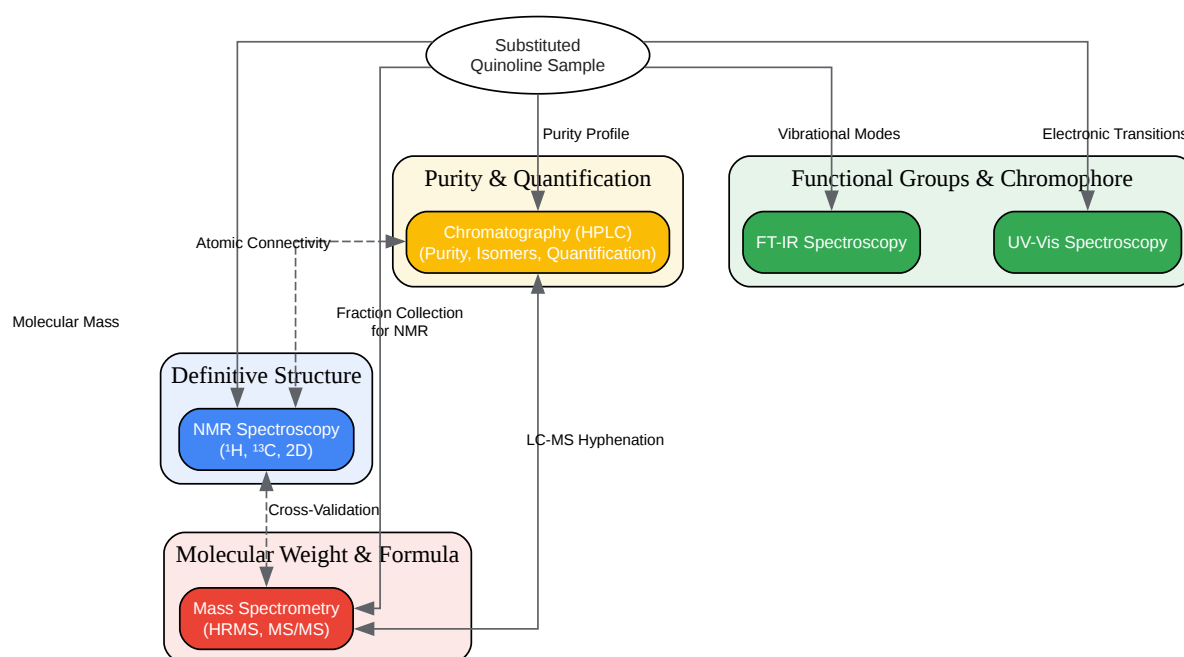
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The quinoline ring system, a bicyclic aromatic heterocycle, is a privileged scaffold in medicinal chemistry and materials science. Its derivatives are the cornerstone of numerous pharmaceuticals, including antimalarials (e.g., chloroquine), antibacterials, and kinase inhibitors.^[1] The biological activity and physicochemical properties of these molecules are exquisitely sensitive to the nature and position of their substituents. Consequently, unambiguous structural confirmation and purity assessment are not mere procedural formalities; they are foundational to ensuring the safety, efficacy, and reproducibility of novel chemical entities.

This guide provides an in-depth exploration of the primary analytical techniques for characterizing substituted quinolines. Moving beyond a simple listing of methods, we delve into the causality behind experimental choices, offering field-proven insights to construct a self-validating, orthogonal analytical strategy. An orthogonal approach, leveraging techniques that measure distinct chemical properties, is the gold standard for providing irrefutable evidence of a molecule's identity, structure, and purity.

Core Analytical Strategy: An Orthogonal Approach

No single analytical technique can provide a complete picture of a substituted quinoline. A robust characterization workflow relies on the synergistic and complementary nature of multiple analytical methods. Nuclear Magnetic Resonance (NMR) provides the definitive structural skeleton, Mass Spectrometry (MS) confirms the molecular weight and offers fragmentation clues, Chromatography (HPLC) establishes purity and separates isomers, while UV-Vis and FT-IR spectroscopy confirm electronic and vibrational features corresponding to key functional groups.



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Caption: Orthogonal workflow for substituted quinoline characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Architect of the Molecule

NMR is the most powerful tool for the de novo structural elucidation of organic molecules. It provides detailed information about the carbon-hydrogen framework, atomic connectivity, and the chemical environment of each nucleus.

Expertise & Experience: Decoding the Quinoline Spectrum

The quinoline ring system presents a distinct set of signals in both ^1H and ^{13}C NMR spectra. Protons on the pyridine ring (positions 2, 3, 4) typically resonate at a lower field (higher ppm) compared to those on the benzene ring (positions 5, 6, 7, 8) due to the electron-withdrawing effect of the nitrogen atom.^[2] The H-2 proton is often the most downfield-shifted aromatic proton.

The true power of NMR lies in interpreting the influence of substituents. Electron-withdrawing groups (e.g., $-\text{NO}_2$, $-\text{Cl}$) will generally shift nearby protons and carbons downfield, while electron-donating groups (e.g., $-\text{OCH}_3$, $-\text{NH}_2$) will cause an upfield shift.^{[2][3]} For complex substitution patterns, 2D NMR experiments are indispensable.^{[4][5]}

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically through 2-3 bonds), allowing for the tracing of proton networks within the rings.^[6]
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton directly to the carbon it is attached to, providing a definitive C-H assignment.^[4]
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over 2-3 bonds. This is crucial for connecting different spin systems and definitively placing substituents on the quinoline core.^[4]

Data Presentation: Typical NMR Chemical Shifts

The following table summarizes typical chemical shift ranges for an unsubstituted quinoline in CDCl_3 . Substituents will cause significant deviations from these values.

Nucleus	Position	Typical Chemical Shift (δ , ppm)	Multiplicity
^1H NMR	H-2	8.8 - 9.0	dd
	H-3	7.3 - 7.5	
	H-4	8.0 - 8.2	
	H-5	7.7 - 7.9	
	H-6	7.5 - 7.7	
	H-7	7.6 - 7.8	
	H-8	8.0 - 8.2	
^{13}C NMR	C-2	150 - 152	CH
	C-3	121 - 123	
	C-4	136 - 138	
	C-4a	128 - 130	
	C-5	129 - 131	
	C-6	126 - 128	
	C-7	129 - 131	
	C-8	127 - 129	
	C-8a	148 - 150	

Data compiled from
various sources.[\[2\]](#)[\[4\]](#)

Experimental Protocol: 1D and 2D NMR Analysis

- Sample Preparation:
 - Accurately weigh 5-10 mg of the substituted quinoline for ^1H NMR and 20-50 mg for ^{13}C NMR experiments.[\[4\]](#)

- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry NMR tube. DMSO-d_6 is often preferred for compounds with exchangeable protons like $-\text{OH}$ or $-\text{NH}_2$.^[4]
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis or precise referencing is required.
- Cap the tube and invert gently several times to ensure the solution is homogeneous.^[2]
- Instrument Setup & Acquisition (Example on a 500 MHz Spectrometer):
 - Insert the sample into the spectrometer and allow it to equilibrate to the probe temperature (typically 298 K).
 - Perform standard instrument tuning, locking (on the deuterium signal of the solvent), and shimming procedures to optimize magnetic field homogeneity.
 - ^1H NMR: Acquire a 1D proton spectrum using a standard pulse program. Typical parameters include a $30\text{--}45^\circ$ pulse angle, an acquisition time of 2-3 seconds, a relaxation delay of 1-2 seconds, and 16-64 scans.
 - ^{13}C NMR: Acquire a 1D carbon spectrum using a proton-decoupled pulse program. Due to the lower natural abundance and sensitivity of ^{13}C , more scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
 - 2D Experiments (COSY, HSQC, HMBC): Utilize standard, gradient-selected pulse programs from the spectrometer's software library. Optimize parameters according to the specific experiment and sample concentration. These experiments can range from 30 minutes to several hours.
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to all acquired spectra.
 - Calibrate the chemical shift scale by referencing the residual solvent peak or the TMS signal (0.00 ppm).

- Integrate the ^1H NMR signals and analyze coupling constants (J-values) to determine proton proximities.
- Analyze the 2D spectra to build the complete molecular structure by connecting spin systems and assigning quaternary carbons.

Mass Spectrometry (MS): Confirming Identity and Probing Fragmentation

MS is a cornerstone technique that provides the molecular weight of a compound, allowing for the confirmation of its elemental formula (with High-Resolution MS, HRMS). Furthermore, tandem MS (MS/MS) experiments provide characteristic fragmentation patterns that serve as a structural fingerprint.

Expertise & Experience: Quinoline Fragmentation Pathways

Under electron impact (EI) or collision-induced dissociation (CID), the quinoline ring exhibits characteristic fragmentation. A common pathway for the parent quinoline is the loss of hydrogen cyanide (HCN) from the pyridine ring.^[7] For substituted quinolines, the fragmentation is often directed by the substituent.

- Methoxyquinolines: A primary fragmentation is the loss of a methyl radical ($\bullet\text{CH}_3$) to form a stable radical cation, followed by the loss of carbon monoxide (CO).^[7]
- Hydroxyquinolines: These isomers show a prominent loss of CO.^[7]
- Quinolone Antibiotics: These complex structures show characteristic losses related to their substituents, such as cleavage of piperazine rings and loss of H_2O and CO_2 (from the carboxylic acid group).^[8]

Electrospray ionization (ESI) is a soft ionization technique ideal for LC-MS, typically generating the protonated molecule $[\text{M}+\text{H}]^+$, which can then be subjected to CID for fragmentation analysis.^[8]

Data Presentation: Common Fragments in Quinoline MS

Precursor Ion	Fragmentation Process	Neutral Loss	Characteristic of...
$[M+H]^+$	Loss of HCN	27 Da	Unsubstituted or alkyl-substituted quinoline core
$[M-OCH_3+H]^+$	Loss of Methyl Radical ($\bullet CH_3$)	15 Da	Methoxy substituents
$[M-CH_3]^+$	Loss of Carbon Monoxide (CO)	28 Da	Methoxy or hydroxy substituents after initial loss
$[M-COOH+H]^+$	Loss of CO ₂	44 Da	Carboxylic acid substituents
$[M+H]^+$	Loss of H ₂ O	18 Da	Hydroxy substituents, or from the core in some cases
Data compiled from various sources. ^{[7][8]}			

Experimental Protocol: LC-MS Analysis

- Sample Preparation:
 - Prepare a stock solution of the sample in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of ~1 mg/mL.
 - Perform a serial dilution to a final concentration of 1-10 µg/mL in the initial mobile phase solvent.
 - Filter the final solution through a 0.22 µm syringe filter to remove particulates.
- LC-MS System Setup:
 - LC: Use a C18 analytical column (e.g., 2.1 x 50 mm, 1.8 µm particle size). The mobile phase typically consists of (A) water with 0.1% formic acid and (B) acetonitrile with 0.1%

formic acid. Formic acid is a volatile modifier essential for good ionization in ESI-MS.[9]

- MS: Use an ESI source in positive ion mode. Calibrate the mass spectrometer using the manufacturer's recommended tuning solution to ensure high mass accuracy.
- Set key MS parameters: Capillary voltage (~3-4 kV), source temperature (~120-150 °C), desolvation gas flow and temperature (instrument dependent).
- Data Acquisition:
 - Inject 1-5 µL of the prepared sample.
 - Run a gradient elution on the HPLC, for example, from 5% B to 95% B over 10 minutes, to elute the compound of interest.
 - Acquire data in full scan mode (e.g., m/z 100-1000) to find the $[M+H]^+$ ion.
 - Perform a separate data-dependent acquisition (DDA) or targeted MS/MS experiment. In this mode, the instrument automatically selects the most intense ion from the full scan (e.g., the $[M+H]^+$) and fragments it to generate an MS/MS spectrum.

High-Performance Liquid Chromatography (HPLC): The Gold Standard for Purity

HPLC is the definitive technique for determining the purity of a sample, separating it from starting materials, by-products, and isomers. When validated, it is also a powerful tool for quantification.

Expertise & Experience: Method Development for Quinolines

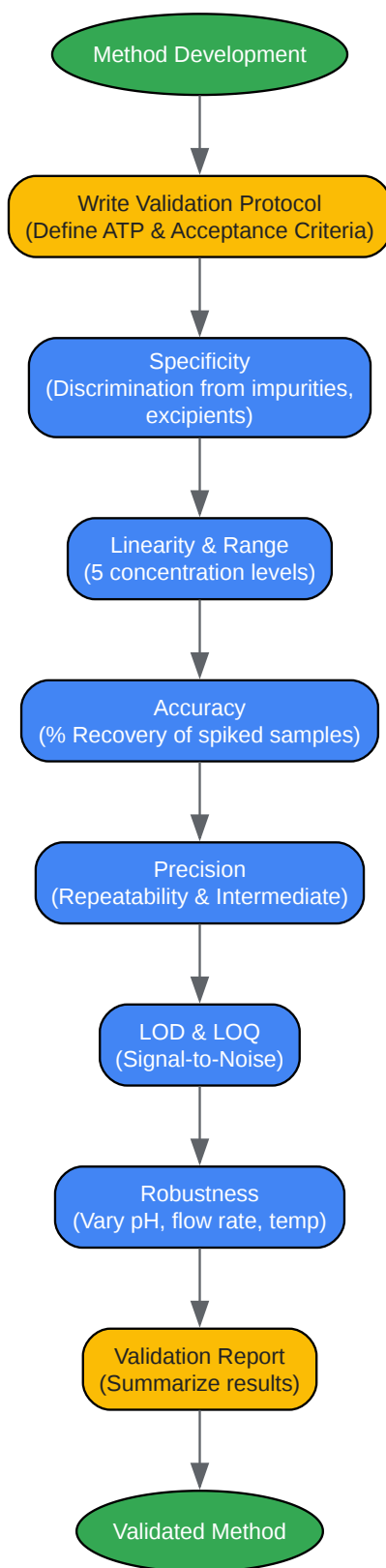
Quinolines are basic compounds due to the lone pair of electrons on the nitrogen atom. This can lead to poor peak shape (tailing) on standard silica-based C18 columns due to interaction with residual acidic silanol groups.[10] To mitigate this:

- Use End-Capped Columns: Modern, high-purity, end-capped C18 columns are designed to minimize silanol interactions.

- **Work at Low pH:** Using an acidic mobile phase modifier (e.g., 0.1% formic acid or phosphoric acid) protonates the quinoline nitrogen. This ensures a single ionic species and shields it from interacting with silanols, resulting in sharp, symmetrical peaks.[\[10\]](#)[\[11\]](#)
- **Alternative Stationary Phases:** For particularly challenging separations, mixed-mode columns that have both reverse-phase and ion-exchange characteristics can offer unique selectivity.[\[10\]](#)

Trustworthiness: Self-Validating Protocols via ICH Guidelines

A trustworthy HPLC method is a validated one. Method validation demonstrates scientifically that the analytical procedure is suitable for its intended purpose.[\[12\]](#) The process follows internationally harmonized standards, such as the ICH Q2(R2) guideline.[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Caption: Workflow for HPLC method validation based on ICH guidelines.[12][14]

Experimental Protocol: HPLC Purity Assessment

- System Preparation (System Suitability):
 - System: HPLC with a UV/DAD detector.
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: Water + 0.1% Phosphoric Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Phosphoric Acid.[\[11\]](#)
 - Flow Rate: 1.0 mL/min.
 - Detection: Set detector to the λ_{max} of the quinoline derivative (determined by UV-Vis).
 - Equilibrate the column with the initial mobile phase composition for at least 30 minutes.
 - Prepare a system suitability solution (~0.5 mg/mL of the sample). Make five replicate injections.
 - Acceptance Criteria: The relative standard deviation (%RSD) of the peak area and retention time for the five replicates should be $\leq 2.0\%$. The theoretical plates should be > 2000 and the tailing factor should be < 2.0 .[\[13\]](#) This ensures the system is performing correctly before analyzing samples.
- Sample Analysis:
 - Prepare the sample for analysis at a concentration of ~0.5 mg/mL in mobile phase A/B (50:50). Filter through a 0.45 μ m syringe filter.
 - Gradient:
 - 0-20 min: 10% B to 90% B
 - 20-25 min: Hold at 90% B
 - 25-26 min: 90% B to 10% B

- 26-30 min: Hold at 10% B (re-equilibration)
- Inject the sample and acquire the chromatogram.
- Data Interpretation:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity by area percent: $(\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$.
 - Report any impurities that are above the reporting threshold (e.g., 0.05%).

Complementary Spectroscopic Methods: UV-Vis & FT-IR

While not primary tools for structural elucidation, UV-Vis and FT-IR provide valuable, complementary data that is easy to acquire and helps to confirm the overall structure.

UV-Vis Spectroscopy

The extended π -system of the quinoline ring gives rise to characteristic absorptions in the UV region. Substituents that extend conjugation (e.g., styryl) or electron-donating/withdrawing groups can cause bathochromic (red) or hypsochromic (blue) shifts in the absorption maxima (λ_{max}), providing evidence for their presence.^{[16][17]}

FT-IR Spectroscopy

Infrared spectroscopy is excellent for identifying specific functional groups based on their vibrational frequencies. For substituted quinolines, key absorptions include:

- $\sim 3100\text{-}3000\text{ cm}^{-1}$: Aromatic C-H stretching.^[18]
- $\sim 1600\text{-}1450\text{ cm}^{-1}$: Aromatic C=C and C=N ring stretching vibrations. These are often a complex pattern of sharp bands.^{[18][19]}
- $\sim 850\text{-}700\text{ cm}^{-1}$: C-H out-of-plane bending. The pattern of these bands can sometimes give clues about the substitution pattern on the benzene ring.^[20]

- Other functional groups: Carbonyls (C=O, $\sim 1700\text{ cm}^{-1}$), hydroxyls (O-H, broad $\sim 3400\text{ cm}^{-1}$), or nitro groups (N-O, ~ 1550 and 1350 cm^{-1}) will have strong, characteristic absorptions.[\[19\]](#)
[\[21\]](#)

Data Presentation: Characteristic Spectroscopic Data

Technique	Feature	Typical Range	Notes
UV-Vis	$\pi \rightarrow \pi^*$ transitions	220-240 nm, 260-290 nm, 300-330 nm	Positions and intensities are highly sensitive to substitution. [16]
FT-IR	Aromatic C=C / C=N Stretch	1620-1430 cm^{-1}	A "fingerprint" region for the quinoline core. [19]
Aromatic C-H Out-of-Plane Bend	850-700 cm^{-1}	Pattern can indicate substitution type. [20]	
C-O Stretch (Methoxy)	1300-1200 cm^{-1}	Strong band indicating an ether linkage. [19]	

Experimental Protocols

- UV-Vis Protocol:
 - Prepare a dilute solution of the sample ($\sim 5\text{-}10\text{ }\mu\text{g/mL}$) in a UV-transparent solvent (e.g., ethanol, acetonitrile).
 - Use a calibrated spectrophotometer and a matched pair of quartz cuvettes.
 - Record a baseline spectrum with the cuvette filled with the solvent blank.
 - Record the sample spectrum from $\sim 200\text{-}400\text{ nm}$.
 - Identify the wavelength(s) of maximum absorbance (λ_{max}).
- FT-IR Protocol (ATR):

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Record a background spectrum of the empty ATR crystal.
- Place a small amount of the solid sample directly onto the crystal and apply pressure to ensure good contact.
- Record the sample spectrum (typically 4000-400 cm^{-1} , 16-32 scans).
- Clean the crystal thoroughly after analysis.

Conclusion

The characterization of substituted quinolines is a multi-faceted process that demands a rigorous, evidence-based approach. By strategically combining the definitive structural power of NMR, the molecular weight and fragmentation data from MS, the purity assessment from a validated HPLC method, and the functional group confirmation from UV-Vis and FT-IR, researchers can build an unassailable data package. This orthogonal strategy not only ensures the unambiguous identification and purity of the target molecule but also embodies the principles of scientific integrity and trustworthiness that are paramount in drug discovery and development.

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